

Sitogluside: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Sitogluside*

CAS No.: 474-58-8

Cat. No.: B1680990

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This in-depth guide provides a comprehensive overview of **Sitogluside** (CAS No. 474-58-8), a naturally occurring phytosterol glycoside. Intended for researchers, scientists, and professionals in drug development, this document delves into the core molecular and physicochemical properties of **sitogluside**, offering foundational knowledge for its application in scientific research.

Chemical Identity and Nomenclature

Sitogluside, a compound of significant interest in various research fields, is systematically identified by the Chemical Abstracts Service (CAS) with the registration number 474-58-8^{[1][2][3][4][5][6][7][8][9]}. It is also known by a variety of synonyms, reflecting its broad study and presence in diverse biological sources. These include Daucosterol, Eleutheroside A, β -Sitosterol-D-glucoside, and Coriandrinol^{[1][3][4][5][10]}. Structurally, it is the β -D-glucoside of β -sitosterol, meaning a β -sitosterol molecule is linked to a glucose molecule^{[5][8][11]}.

Molecular Properties: A Quantitative Overview

The fundamental molecular characteristics of **sitogluside** are summarized in the table below, providing a quick reference for its quantitative attributes.

Property	Value	Source(s)
CAS Number	474-58-8	[1][2][3][4][5][6][7][8][9]
Molecular Formula	C35H60O6	[1][2][4][6][8][10][12]
Molecular Weight	576.85 g/mol	[2][3][4][5][6][7][8][11]
Formal Name	(3 β)-stigmast-5-en-3-yl β -D-glucopyranoside	[1]

Structural Elucidation

The chemical structure of **sitogluside** is foundational to understanding its biological activity. It consists of a steroid nucleus (the aglycone, β -sitosterol) attached to a sugar moiety (glycone, glucose). This glycosidic linkage is crucial for its solubility and interaction with biological systems.

Chemical Structure Representation

Caption: 2D Chemical Structure of **Sitogluside**.

Stereochemistry and Isomeric Forms

The stereochemistry of **sitogluside** is complex, with multiple chiral centers in both the steroid and glucose components. The naturally occurring and most commonly studied form is β -sitosterol-D-glucoside. The specific stereoisomeric configuration is critical for its biological recognition and activity.

Physicochemical Properties

The physical and chemical properties of **sitogluside** dictate its behavior in experimental settings and its pharmacokinetic profile.

Solubility Profile

- Water: Practically insoluble[7][11]. This low aqueous solubility is a critical consideration for formulation and in vitro assay design.

- Organic Solvents: Soluble in methanol and Dimethyl Sulfoxide (DMSO)[1][5]. The solubility in DMSO allows for the preparation of stock solutions for cell-based assays.

Physical Characteristics

- Appearance: Solid[1][11].
- Boiling Point: Estimated to be around 673.60 °C at 760.00 mm Hg[7].
- Flash Point: Estimated at 361 °C[2] to 361.20 °C[7].

Biological and Pharmacological Context

Sitogluside exhibits a range of biological activities that are of interest to the drug development community. It is a naturally occurring phytosterol-like compound[5].

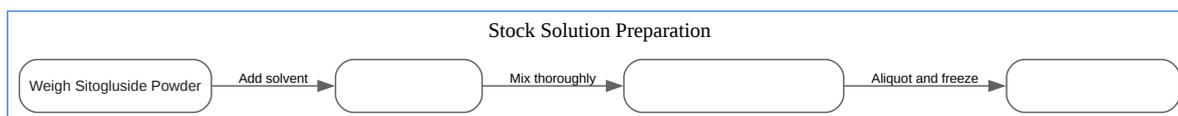
Known Biological Activities

- Enzyme Inhibition: It has been shown to inhibit α -amylase and α -glucosidase[1].
- Antioxidant Activity: **Sitogluside** can scavenge DPPH radicals[1].
- Anticancer Properties: It has demonstrated inhibitory effects on the proliferation of certain cancer cell lines, such as HepG2 and SMMC-7721 hepatocellular carcinoma cells, and can inhibit their migration and invasion[1]. In PC3 and LNCap cells, it has been observed to increase the expression of proteins involved in apoptosis and autophagy[5].
- Antimicrobial Activity: It is active against *E. coli* and *S. aureus* and has shown anti-fungal effects against human pathogenic fungi[1][11].
- Neuroprotection: Daucosterol (**sitogluside**) is suggested to have a neuroprotective effect and may be a candidate for ischemic stroke treatment, potentially through IGF1-like activity[13].
- Proliferation Enhancement: It has been reported to have proliferation-enhancing activity, possibly involving the IGF1-AKT pathway[5][13].

Experimental Protocols and Considerations

When working with **sitogluside**, its physicochemical properties necessitate specific handling and experimental design.

Preparation of Stock Solutions



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Caption: Workflow for preparing **sitogluside** stock solutions.

Protocol:

- Accurately weigh the desired amount of **sitogluside** powder using an analytical balance.
- In a sterile, light-protected tube, add the appropriate volume of high-purity DMSO to achieve the target stock concentration (e.g., 10-20 mM).
- Vortex vigorously and/or sonicate in a water bath until the **sitogluside** is completely dissolved. Visually inspect for any undissolved particulate matter.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage. Ensure containers are tightly sealed to prevent moisture absorption by the DMSO.

Considerations for Cell-Based Assays

Due to its low water solubility, when diluting the DMSO stock solution into aqueous cell culture media, it is crucial to ensure that the final DMSO concentration is non-toxic to the cells (typically <0.5%). Rapid addition of the stock to the media can cause precipitation. Therefore, it is recommended to add the stock solution dropwise while vortexing the media to facilitate dispersion.

Conclusion

Sitogluside is a multifaceted molecule with a well-defined chemical identity and a growing body of literature supporting its diverse biological activities. A thorough understanding of its molecular and physicochemical properties is paramount for any researcher embarking on its study. This guide provides a foundational repository of this information, intended to facilitate sound experimental design and accelerate research and development efforts involving this promising natural compound.

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